

Isopropyl Lauroyl Sarcosinate: A Technical Review of its Biodegradability and Environmental Fate

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Compound of Interest

Compound Name: *Isopropyl lauroyl sarcosinate*

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Introduction

Isopropyl lauroyl sarcosinate, an ester of lauroyl sarcosine and isopropyl alcohol, is a versatile ingredient utilized in the pharmaceutical and cosmetic industries as an emollient, skin-conditioning agent, and solubilizer. Its growing use necessitates a thorough understanding of its environmental profile to ensure its safe and sustainable application. This technical guide provides a comprehensive overview of the existing scientific data on the biodegradability and environmental fate of **isopropyl lauroyl sarcosinate**, with a focus on key experimental findings and methodologies.

Biodegradability

The primary measure of a substance's susceptibility to microbial breakdown in the environment is its biodegradability. **Isopropyl lauroyl sarcosinate** has been shown to be readily biodegradable, indicating it is unlikely to persist in the environment.

A key study conducted according to the Organisation for Economic Co-operation and Development (OECD) Guideline for Testing of Chemicals, specifically the OECD 301F Manometric Respirometry Test, demonstrated significant biodegradation of **isopropyl lauroyl sarcosinate**. The study, referenced in a public report by the Australian Industrial Chemicals

Introduction Scheme (NICNAS), concluded that the substance is readily biodegradable, achieving 88% degradation over a 28-day period.[\[1\]](#) The pass level for ready biodegradability in this test is 60% within a 10-day window.

Quantitative Biodegradability Data

Test Guideline	Parameter	Result	Conclusion	Reference
OECD 301F (Manometric Respirometry)	Biodegradation after 28 days	88%	Readily Biodegradable	[1]

Environmental Fate

The environmental fate of a chemical describes its transport and transformation in various environmental compartments, including water, soil, and sediment.

Partitioning and Bioaccumulation

Based on its physicochemical properties, **isopropyl lauroyl sarcosinate** is expected to behave in a predictable manner in the environment. It has a low calculated water solubility and a calculated n-octanol/water partition coefficient (log K_{ow}) of 5.38, suggesting a tendency to partition from water to organic phases like soil and sediment.[\[1\]](#) The calculated adsorption coefficient (log K_{oc} = 3.788) further supports its expected partitioning to sludge and sediment.[\[1\]](#)

Despite its lipophilic nature, the potential for bioaccumulation is considered low. This is supported by a calculated bioconcentration factor (BCF) of 45.87.[\[1\]](#) Generally, substances with a BCF below 100 are not considered to be bioaccumulative.

Hydrolysis

Isopropyl lauroyl sarcosinate contains an ester linkage which can be susceptible to hydrolysis, the chemical breakdown in the presence of water. It is noted to be easily hydrolyzed under strong acid or strong alkali conditions.[\[2\]](#) However, under typical environmental pH conditions (pH 4-9), significant hydrolysis is not expected.[\[1\]](#)

Environmental Fate Summary

Environmental Compartment	Expected Behavior	Supporting Data	Reference
Water	Low solubility, partitioning to sediment	Calculated water solubility: 2.627×10^{-4} g/L	[1]
Soil and Sediment	Adsorption to organic matter	Calculated log Koc: 3.788	[1]
Biota	Low potential for bioaccumulation	Calculated BCF: 45.87	[1]

Aquatic Ecotoxicity

The potential for a substance to cause harm to aquatic organisms is a critical component of its environmental risk assessment.

Acute Toxicity to Fish

An acute toxicity study on fish, conducted up to the limit of the substance's water solubility, found no evidence of harm.[\[1\]](#)

Test Guideline	Species	Duration	Endpoint	Result	Reference
Not Specified	Fish	96 hours	LC50	> 0.00125 mg/L (WAF)	[1]

WAF: Water Accommodated Fraction, used for poorly soluble substances.

Acute Toxicity to Aquatic Invertebrates

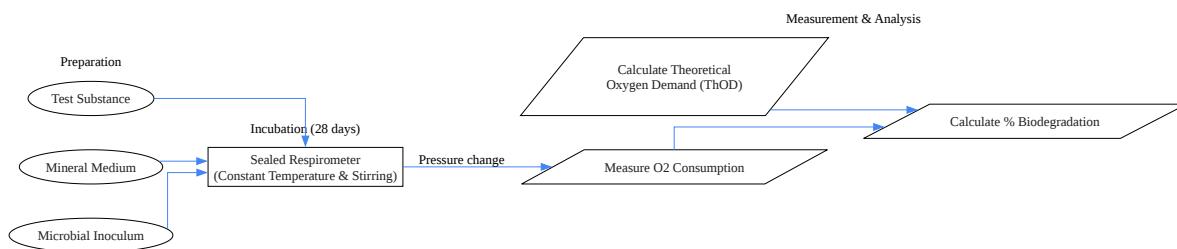
An acute immobilisation test was conducted on *Daphnia magna*, a standard test organism for aquatic invertebrates.[\[1\]](#) While the specific EC50 value is not detailed in the public report, the study was performed according to OECD Guideline 202.[\[1\]](#)

Experimental Protocols

While detailed, step-by-step protocols for the specific studies on **isopropyl lauroyl sarcosinate** are not publicly available, this section outlines the general methodologies for the key tests cited.

OECD 301F: Manometric Respirometry Test

This method determines the ready biodegradability of a substance by measuring the amount of oxygen consumed by microorganisms during its degradation.



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Caption: Workflow for OECD 301F Manometric Respirometry Test.

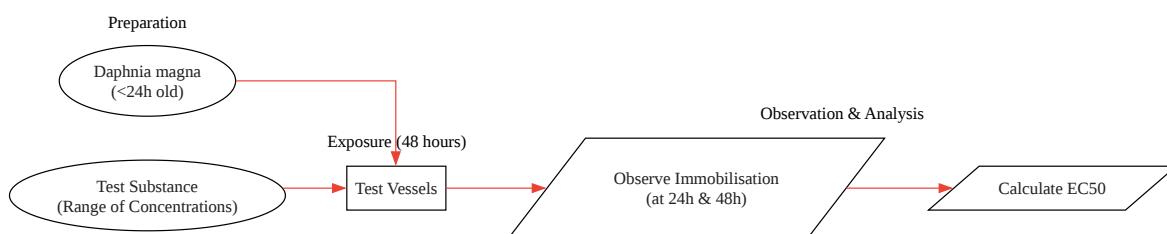
General Protocol Outline:

- Preparation of Test Medium: A mineral medium containing essential salts is prepared and inoculated with a small amount of microorganisms, typically from activated sludge of a wastewater treatment plant.

- **Test Setup:** A known concentration of the test substance is added to the inoculated mineral medium in a sealed respirometer flask. Control flasks with only inoculum and reference flasks with a readily biodegradable substance (e.g., sodium benzoate) are also prepared.
- **Incubation:** The flasks are incubated at a constant temperature (typically 20-25°C) in the dark for 28 days with continuous stirring.
- **Measurement:** The consumption of oxygen is measured over time using a manometer or other pressure-measuring device. The carbon dioxide produced is absorbed by a potassium hydroxide solution.
- **Calculation:** The percentage of biodegradation is calculated by comparing the measured oxygen consumption with the theoretical oxygen demand (ThOD) of the test substance.

OECD 202: Daphnia sp. Acute Immobilisation Test

This test evaluates the acute toxicity of a substance to the freshwater invertebrate Daphnia magna.



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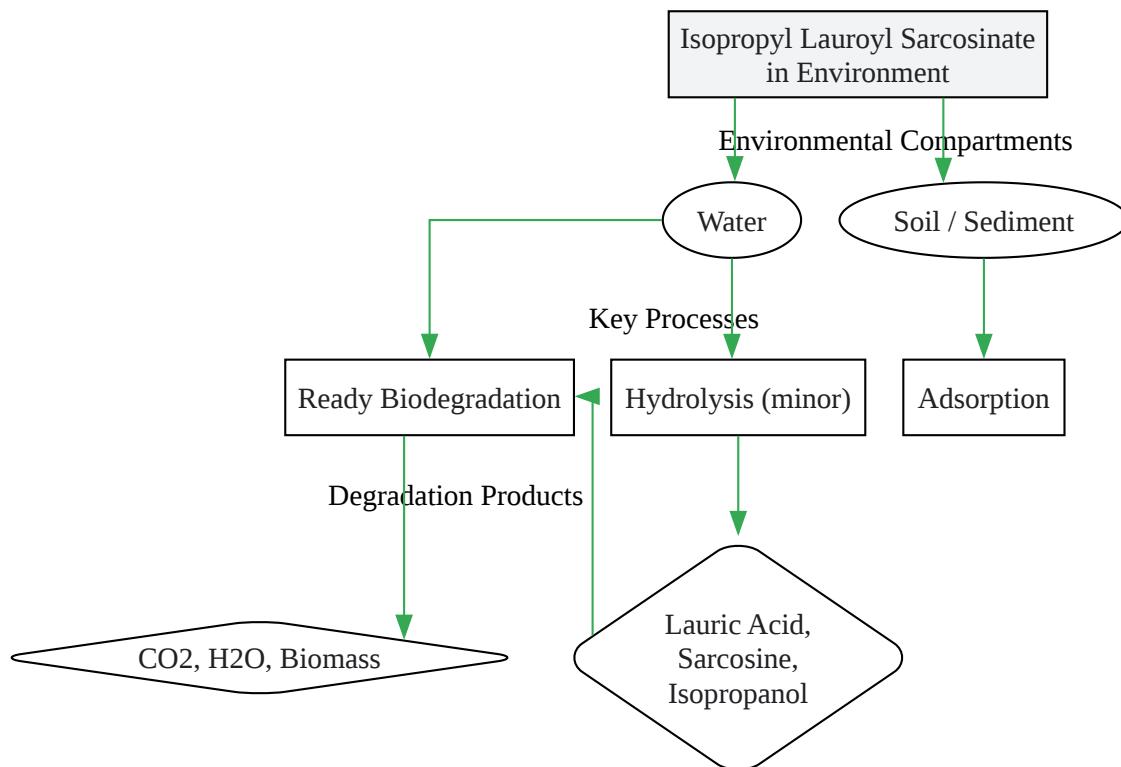
Caption: Workflow for OECD 202 Daphnia sp. Acute Immobilisation Test.

General Protocol Outline:

- **Test Organisms:** Young *Daphnia magna* (less than 24 hours old) are used for the test.
- **Test Solutions:** A series of concentrations of the test substance in a suitable aqueous medium are prepared. A control group with no test substance is also included.
- **Exposure:** Groups of daphnids are exposed to each test concentration and the control for a period of 48 hours under controlled temperature and lighting conditions.
- **Observation:** The number of immobilised daphnids (those that are unable to swim) is recorded at 24 and 48 hours.
- **Data Analysis:** The results are used to calculate the median effective concentration (EC50), which is the concentration of the substance that causes immobilisation in 50% of the daphnids.

Environmental Fate in Soil

Currently, there is a lack of publicly available studies specifically investigating the degradation and fate of **isopropyl lauroyl sarcosinate** in soil environments. However, based on its chemical structure as an N-acyl amino acid ester and its ready biodegradability in aquatic systems, it is anticipated that it would also be biodegradable in soil. The primary degradation pathway would likely involve microbial enzymatic hydrolysis of the ester and amide bonds, breaking down the molecule into lauric acid, sarcosine, and isopropanol, which are all readily metabolized by soil microorganisms.

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Caption: Potential Environmental Fate Pathways of **Isopropyl Lauroyl Sarcosinate**.

Conclusion

The available scientific evidence strongly indicates that **isopropyl lauroyl sarcosinate** is a readily biodegradable substance with a low potential for bioaccumulation. Its environmental fate is characterized by partitioning to soil and sediment, followed by microbial degradation. The acute aquatic toxicity is low. While specific soil degradation studies are not currently available, its chemical nature and rapid aquatic biodegradation suggest a similar fate in terrestrial environments. This environmental profile supports the use of **isopropyl lauroyl sarcosinate** as an ingredient with a low risk of environmental persistence. Further research

into its soil degradation kinetics would provide a more complete understanding of its environmental behavior.

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References

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